

An In-depth Technical Guide to N-Boc-O-benzyl-L-tyrosinaldehyde

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Compound of Interest

Compound Name: Boc-Tyr(Bzl)-aldehyde

Cat. No.: B558043

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of N-Boc-O-benzyl-L-tyrosinaldehyde, a chiral building block with significant potential in synthetic organic chemistry and pharmaceutical development. Due to the limited availability of direct experimental data for this specific aldehyde, this document outlines its predicted characteristics and a plausible synthetic route based on established methodologies for similar compounds.

Core Characteristics

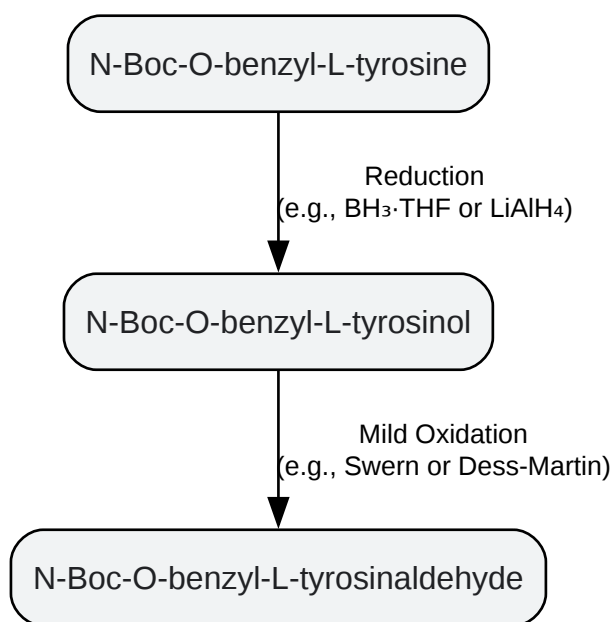
N-Boc-O-benzyl-L-tyrosinaldehyde is a derivative of the amino acid L-tyrosine, featuring a tert-butoxycarbonyl (Boc) protecting group on the amine and a benzyl ether protecting group on the phenolic hydroxyl. The aldehyde functionality makes it a versatile intermediate for various chemical transformations.

Table 1: Physicochemical Properties of N-Boc-O-benzyl-L-tyrosinaldehyde and its Precursor

Property	N-Boc-O-benzyl-L-tyrosinaldehyde (Predicted)	N-Boc-O-benzyl-L-tyrosine (Experimental Data)
Molecular Formula	C ₂₁ H ₂₅ NO ₄	C ₂₁ H ₂₅ NO ₅ [1] [2]
Molecular Weight	355.43 g/mol	371.43 g/mol [1] [3]
Appearance	Expected to be a solid or oil	White to off-white crystalline powder [4]
Solubility	Soluble in common organic solvents (e.g., DCM, THF, EtOAc)	Soluble in organic solvents
Storage	Store at low temperatures (-20°C) under an inert atmosphere to prevent oxidation and degradation	Store in a cool, dry place

Synthetic Pathway

The synthesis of N-Boc-O-benzyl-L-tyrosinaldehyde is typically achieved through a two-step process starting from the commercially available N-Boc-O-benzyl-L-tyrosine. The first step involves the reduction of the carboxylic acid to a primary alcohol, yielding N-Boc-O-benzyl-L-tyrosinol. The subsequent step is the mild oxidation of this alcohol to the desired aldehyde.



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Caption: Synthetic workflow for N-Boc-O-benzyl-L-tyrosinaldehyde.

Experimental Protocols

The following are detailed experimental protocols for the synthesis of N-Boc-O-benzyl-L-tyrosinaldehyde. These are based on established procedures for similar transformations and should be adapted and optimized for specific laboratory conditions.

Step 1: Synthesis of N-Boc-O-benzyl-L-tyrosinol

This procedure outlines the reduction of the carboxylic acid of N-Boc-O-benzyl-L-tyrosine to a primary alcohol.

Materials:

- N-Boc-O-benzyl-L-tyrosine
- Anhydrous Tetrahydrofuran (THF)
- Borane-tetrahydrofuran complex (BH₃·THF) or Lithium aluminum hydride (LiAlH₄)
- Methanol

- Saturated aqueous solution of ammonium chloride (NH_4Cl)
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve N-Boc-O-benzyl-L-tyrosine in anhydrous THF under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of a reducing agent, such as borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$) or lithium aluminum hydride (LiAlH_4), dropwise to the cooled solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture back to 0 °C and cautiously quench the excess reducing agent by the slow addition of methanol.
- Add a saturated aqueous solution of ammonium chloride to the mixture and stir until the precipitate dissolves.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude N-Boc-O-benzyl-L-tyrosinol. The product can be further purified by flash column chromatography on silica gel.

Step 2: Synthesis of N-Boc-O-benzyl-L-tyrosinaldehyde

This procedure details the mild oxidation of N-Boc-O-benzyl-L-tyrosinol to the corresponding aldehyde. A Swern oxidation is described here, which is known for its mild conditions and high

yields.[5]

Materials:

- N-Boc-O-benzyl-L-tyrosinol
- Anhydrous Dichloromethane (DCM)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Oxalyl chloride
- Triethylamine (TEA)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

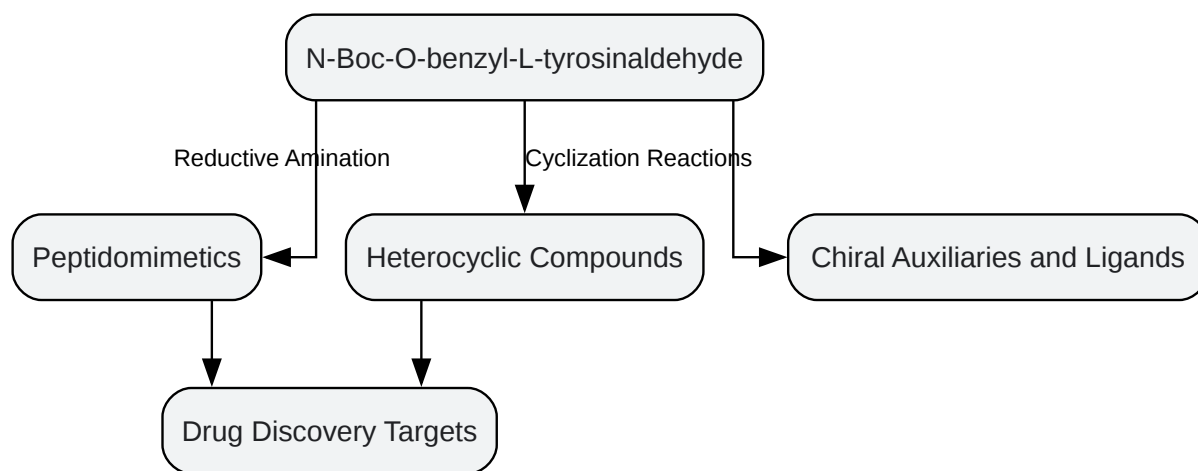
Procedure:

- Dissolve oxalyl chloride in anhydrous DCM under an inert atmosphere and cool the solution to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- Slowly add a solution of anhydrous DMSO in anhydrous DCM to the oxalyl chloride solution, maintaining the temperature below $-60\text{ }^\circ\text{C}$.
- After stirring for a few minutes, add a solution of N-Boc-O-benzyl-L-tyrosinol in anhydrous DCM dropwise, again keeping the temperature below $-60\text{ }^\circ\text{C}$.
- Stir the reaction mixture at $-78\text{ }^\circ\text{C}$ for 30-60 minutes.
- Add triethylamine to the reaction mixture, which will act as a base to complete the elimination reaction and form the aldehyde.
- Allow the reaction to warm to room temperature.
- Add water to the reaction mixture and separate the organic layer.
- Wash the organic layer with brine, and then dry it over anhydrous sodium sulfate.

- Concentrate the solution under reduced pressure to yield the crude N-Boc-O-benzyl-L-tyrosinaldehyde. The product is often used in the next step without further purification due to its potential instability, but can be purified by flash column chromatography if necessary.

Applications in Research and Drug Development

N-Boc-O-benzyl-L-tyrosinaldehyde is a valuable intermediate in the synthesis of complex organic molecules, particularly in the field of medicinal chemistry.



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References

- 1. O-benzyl-N-((tert-butoxy)carbonyl)-L-tyrosine | C₂₁H₂₅NO₅ | CID 98763 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. peptide.com [peptide.com]
- 3. Boc-O-benzyl-L-tyrosine | 2130-96-3 | FB47094 | Biosynth [biosynth.com]

- 4. N-(tert-Butoxycarbonyl)-O-benzyl-L-tyrosine 2130-96-3 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 5. researchgate.net [researchgate.net]
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